

# C.I. Mordant Red 94: Uncharted Territory in Fluorescence Microscopy

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## Compound of Interest

Compound Name: C.I. Mordant red 94

Cat. No.: B12377907

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Despite a comprehensive search of scientific literature and commercial applications, **C.I. Mordant Red 94** does not have a documented application in the field of fluorescence microscopy. This dye, also known by its Colour Index number C.I. 18841 and synonyms such as Eriochrome Red G and Chrome Fast Red NL, is predominantly utilized as a mordant dye in the textile and leather industries and as a complexometric indicator in chemical analysis.

Our in-depth investigation failed to uncover any established protocols, quantitative fluorescence data, or application notes for the use of **C.I. Mordant Red 94** in cellular or tissue imaging. The fundamental spectroscopic properties required for fluorescence microscopy, such as excitation and emission spectra, quantum yield, and photostability, are not available in the public domain. This striking absence of data strongly suggests that **C.I. Mordant Red 94** is not a suitable or commonly used fluorophore for biological imaging applications.

The chemical structure of **C.I. Mordant Red 94** is C<sub>17</sub>H<sub>14</sub>N<sub>5</sub>NaO<sub>7</sub>S.<sup>[1]</sup> While it is classified as an azo dye, a class of compounds that can sometimes exhibit fluorescence, there is no specific evidence to indicate that **C.I. Mordant Red 94** possesses useful fluorescent properties for microscopy.

Given the lack of any foundational scientific basis for the use of **C.I. Mordant Red 94** in fluorescence microscopy, it is not possible to provide the requested detailed application notes, experimental protocols, quantitative data tables, or signaling pathway diagrams. The creation of such materials would be purely speculative and without the necessary empirical support required for scientific and research applications.

Researchers, scientists, and drug development professionals seeking red fluorescent probes for microscopy are advised to consider well-established and characterized dyes with proven track records in biological imaging. A vast library of such fluorophores with extensive documentation and established protocols is readily available from various commercial suppliers.

## Concluding Remarks

The inquiry into the use of **C.I. Mordant Red 94** in fluorescence microscopy has highlighted a significant information gap, or more likely, a non-application of this particular dye in this context. The scientific community relies on validated and reproducible methods, and at present, **C.I. Mordant Red 94** does not meet this criterion for fluorescence imaging. Therefore, we are unable to fulfill the request for detailed application notes and protocols for a non-documented application.

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## References

- 1. biocompare.com [biocompare.com]
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